

4-Amino-5-chloro-2,6-dimethylpyrimidine: A Technical Overview

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Compound of Interest

Compound Name: 4-Amino-5-chloro-2,6-dimethylpyrimidine

Cat. No.: B1269130

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide on the chemical properties, synthesis, and potential applications of **4-Amino-5-chloro-2,6-dimethylpyrimidine**. This pyrimidine derivative serves as a crucial intermediate in the development of pharmaceuticals and agrochemicals.^[1] Its structural features make it a valuable building block for creating bioactive compounds that can target specific biological pathways.^[1]

Core Chemical Properties

4-Amino-5-chloro-2,6-dimethylpyrimidine is a crystalline solid.^[2] It is structurally similar to nucleobases, which suggests the potential for forming hydrogen bonds.^[3] The compound is characterized by its high melting point and poor solubility in water.^[3]

Table 1: Physicochemical Properties of **4-Amino-5-chloro-2,6-dimethylpyrimidine**

Property	Value	Source
IUPAC Name	5-chloro-2,6-dimethylpyrimidin-4-amine	[4]
CAS Number	2858-20-0	[3][4]
Molecular Formula	C ₆ H ₈ ClN ₃	[3][4]
Molecular Weight	157.6 g/mol	[3][4]
Melting Point	164.0 °C	[3]
Boiling Point	257.1 °C	[3]
SMILES	<chem>CC1=C(C(=NC(=N1)C)N)Cl</chem>	[3]
Solubility	Not soluble in water	[3]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4-Amino-5-chloro-2,6-dimethylpyrimidine**. Available data includes Mass Spectrometry and ¹³C NMR.[4]

Table 2: Spectral Data Summary

Technique	Data Highlights	Source
Mass Spectrometry	Major peaks observed at m/z 157 and 117.	[4]
¹³ C NMR	Spectrum available from Wiley-VCH GmbH.	[4]
¹ H NMR	Spectrum available from Sigma-Aldrich Co. LLC.	[4]

Experimental Protocols

Synthesis of Crystalline Material

A documented method for producing single crystals of this compound involves its interaction with carboxylic acids.

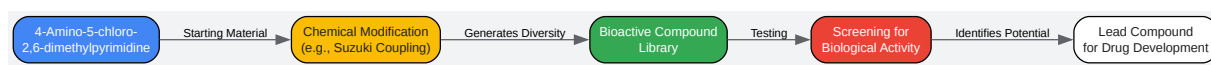
- Objective: To prepare and characterize cocrystals of **4-amino-5-chloro-2,6-dimethylpyrimidine**.
- Methodology:
 - A hot DMF (Dimethylformamide) solution of **4-amino-5-chloro-2,6-dimethylpyrimidine** (39 mg) is prepared.[\[5\]](#)
 - A hot DMF solution of a carboxylic acid (e.g., thiophene-2,5-dicarboxylic acid, 43 mg) is prepared separately.[\[5\]](#)
 - The two solutions are mixed and warmed for 30 minutes over a water bath.[\[5\]](#)
 - The mixture is then cooled slowly to room temperature.[\[5\]](#)
 - Colorless, plate-like crystals are allowed to form over several days.[\[5\]](#)
- Characterization: The resulting crystals can be characterized by single-crystal X-ray diffraction to determine their structure.[\[2\]](#) This technique has confirmed the protonation of the pyrimidine ring at the N1 position in the presence of acids.[\[5\]](#)

Applications in Research and Development

4-Amino-5-chloro-2,6-dimethylpyrimidine is a versatile building block in medicinal chemistry and agricultural science.[\[1\]](#) Its unique structure is leveraged to create novel compounds with enhanced biological activity.[\[1\]](#)

Pharmaceutical Intermediate

This compound is a key intermediate in the synthesis of new pharmaceutical agents.[\[1\]](#) It has been proposed as a potential candidate for developing treatments for bacterial infections, including tuberculosis.[\[3\]](#) Its ability to be structurally modified allows researchers to design compounds that target specific biological pathways, aiming to improve therapeutic results.[\[1\]](#)

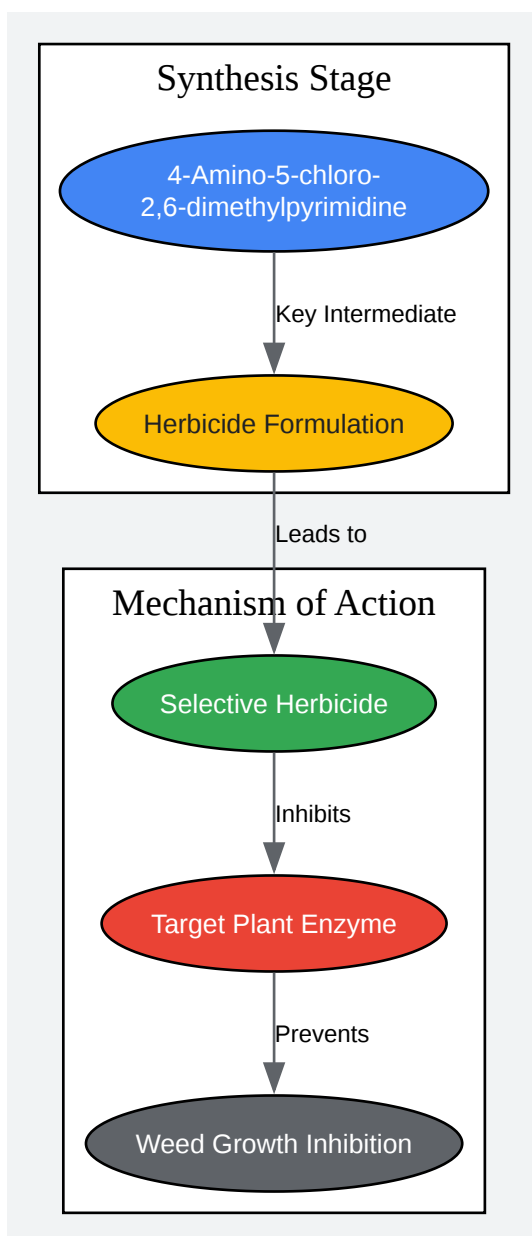


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Caption: Workflow for Pharmaceutical Development.

Agrochemical Synthesis

In agriculture, this pyrimidine derivative is used in the formulation of selective herbicides.^[1] Its mechanism of action involves the inhibition of specific enzymes in plants, which makes it a valuable tool for weed management without harming crops.^[1]



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Caption: Application in Agrochemical Synthesis.

Safety and Handling

4-Amino-5-chloro-2,6-dimethylpyrimidine is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[3] Appropriate personal protective equipment, including gloves and eye protection, should be used when handling this chemical.[4] It should be stored in a well-ventilated place between 10°C and 25°C with the container kept tightly closed.[3]

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